

UNC-2170 maleate stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *UNC-2170 maleate*

Cat. No.: *B10765200*

[Get Quote](#)

UNC-2170 Maleate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **UNC-2170 maleate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **UNC-2170 maleate**?

For long-term storage, solid **UNC-2170 maleate** should be kept in a dry, dark environment. Recommended temperatures are 0 - 4°C for short-term (days to weeks) or -20°C for long-term (months to years) storage to ensure stability for over two years.^[1]

Q2: How should I store stock solutions of **UNC-2170 maleate**?

Stock solutions should be aliquoted into tightly sealed vials and stored at -20°C for up to one month or -80°C for up to six months.^{[2][3]} It is advisable to protect these solutions from light.^[3] To prevent degradation from repeated freeze-thaw cycles, it is recommended to use aliquots.

Q3: My **UNC-2170 maleate** solution appears to have precipitated. What should I do?

If precipitation is observed during the preparation of a solution, gentle heating and/or sonication can be used to help redissolve the compound.^[3] It is also crucial to ensure that the solvent capacity has not been exceeded.

Q4: For how long is **UNC-2170 maleate** stable at room temperature?

UNC-2170 maleate is considered stable enough for a few weeks during standard shipping at ambient temperatures.^[1] However, for storage, it is crucial to adhere to the recommended refrigerated or frozen conditions to maintain long-term stability.

Q5: Should I prepare working solutions fresh daily?

Yes, it is highly recommended to prepare and use solutions on the same day.^[2] For in vivo experiments, working solutions should be freshly prepared and used on the day of the experiment.^[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Precipitation in Solution	- Solution saturation exceeded- Improper solvent used- Low temperature during storage or use	- Gently warm and/or sonicate the solution ^[3] - Review solubility data and adjust concentration- Prepare a more dilute solution
Inconsistent Experimental Results	- Compound degradation- Improper storage of stock solutions- Repeated freeze-thaw cycles	- Prepare fresh stock solutions- Ensure proper storage conditions (-20°C or -80°C in aliquots) ^[2] ^[3] - Avoid multiple freeze-thaw cycles by using single-use aliquots
Difficulty Dissolving the Compound	- Incorrect solvent- Insufficient mixing	- Consult the solubility table to ensure the appropriate solvent is being used- Use vortexing or sonication to aid dissolution

Stability and Storage Conditions

Proper storage is critical for maintaining the integrity of **UNC-2170 maleate**. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Additional Notes
Solid	0 - 4°C	Short-term (days to weeks)	Keep dry and dark.[1]
-20°C	Long-term (months to years)	Keep dry and dark for optimal stability of over 2 years.[1]	
Room Temperature	Shipping (a few weeks)	Stable for the duration of ordinary shipping. [1]	
Stock Solution	-20°C	Up to 1 month	Store in tightly sealed vials as aliquots.[2][3] Protect from light.[3]
-80°C	Up to 6 months	Store in tightly sealed vials as aliquots.[3] Protect from light.[3]	

Solubility Data

The solubility of **UNC-2170 maleate** in various solvents is presented below. Note that the salt form can affect solubility.

Solvent	Solubility
DMSO	≥ 30 mg/mL[4]
DMF	30 mg/mL[4]
Ethanol	1 mg/mL[4]
PBS (pH 7.2)	1 mg/mL[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[3]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Equilibration: Before opening, allow the vial of solid **UNC-2170 maleate** to equilibrate to room temperature for at least one hour.[2]
- Weighing: Weigh the desired amount of **UNC-2170 maleate** in a sterile microcentrifuge tube. The molecular weight of **UNC-2170 maleate** is 429.3 g/mol .[2][4]
- Dissolution: Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **UNC-2170 maleate**, add 232.94 μ L of DMSO.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C for up to one month or -80°C for up to six months.[2][3]

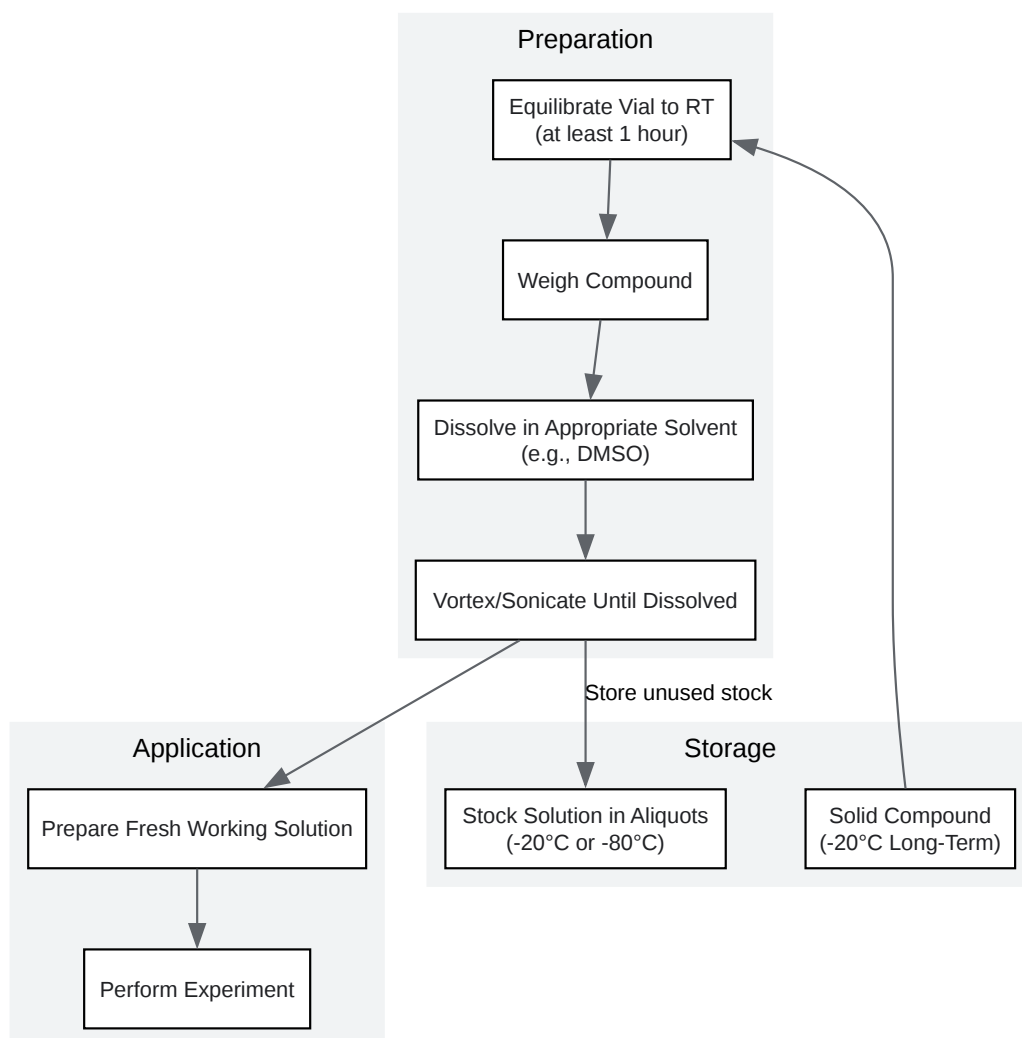
Protocol 2: Preparation of an In Vivo Formulation

This protocol is an example for preparing a formulation for in vivo experiments.

- Initial Dissolution: Prepare a concentrated stock solution in DMSO (e.g., 25 mg/mL).
- Vehicle Preparation: In a separate tube, combine the components of the vehicle. For a vehicle consisting of 40% PEG300, 5% Tween-80, and 45% Saline, mix the appropriate volumes.
- Formulation: To prepare a 1 mL working solution, add 100 μ L of the 25 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix thoroughly. Then, add 50 μ L of Tween-80 and mix again. Finally, add 450 μ L of Saline to bring the total volume to 1 mL.[\[3\]](#)
- Use: This formulation should be prepared fresh on the day of use.[\[3\]](#)

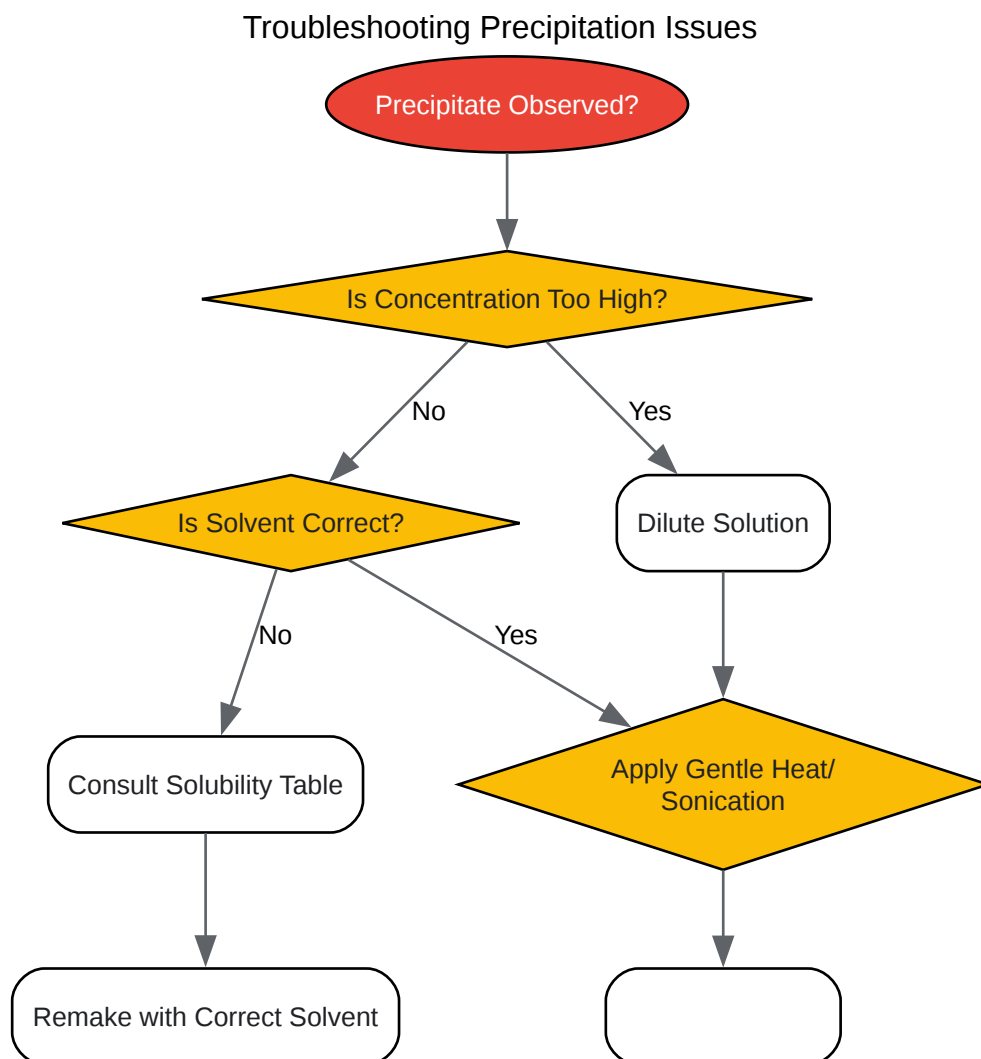
Visual Guides

UNC-2170 Maleate Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for proper handling and preparation of **UNC-2170 maleate**.



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting precipitation in **UNC-2170 maleate** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. UNC-2170 maleate|2173992-60-2|COA [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [UNC-2170 maleate stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10765200#unc-2170-maleate-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com